

Di-n-heptyl Phthalate: A Comprehensive Physicochemical Profile for Researchers

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Compound of Interest

Compound Name: *Diheptyl phthalate*

Cat. No.: B7779869

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This technical guide provides an in-depth overview of the physicochemical properties of Di-n-heptyl phthalate (DHP), an organic compound of interest to researchers, scientists, and professionals in drug development. This document compiles essential quantitative data, outlines standardized experimental protocols for its characterization, and visualizes a key biological pathway influenced by related compounds.

Core Physicochemical Properties

Di-n-heptyl phthalate (CAS No: 3648-21-3) is a phthalate ester recognized for its use as a plasticizer. A thorough understanding of its physical and chemical characteristics is paramount for its application and for assessing its environmental and biological interactions.

Table 1: General and Physical Properties of Di-n-heptyl Phthalate

Property	Value	Source(s)
Molecular Formula	C ₂₂ H ₃₄ O ₄	[1]
Molecular Weight	362.51 g/mol	[1]
Appearance	Clear, colorless to pale yellow liquid	[2]
Odor	Odorless	[3]
Density	0.992 g/mL	[1]
Boiling Point	360 °C	
Melting Point	< -40 °C	
Flash Point	213 °C (415 °F)	
Refractive Index	1.486	
Viscosity	Data Not Available	

Table 2: Solubility and Partitioning Behavior of Di-n-heptyl Phthalate

Property	Value	Source(s)
Water Solubility	Sparingly soluble	
Octanol/Water Partition Coefficient (log Pow)	7.6 (estimated)	
Vapor Pressure	2.07E-06 mm Hg	

Experimental Protocols for Property Determination

While specific experimental records for Di-n-heptyl phthalate are not extensively detailed in publicly available literature, the following section outlines standardized methodologies that are broadly applicable for the determination of its key physicochemical properties.

Density Measurement

The density of liquid compounds like Di-n-heptyl phthalate can be accurately determined using a digital density meter, following a standard test method such as ASTM D4052. This method involves introducing a small liquid sample into an oscillating U-tube. The instrument measures the change in the oscillation frequency caused by the mass of the sample in the tube and calculates the density based on calibration data.

Boiling Point Determination

The boiling point is a critical parameter for assessing the volatility of a substance. For compounds with high boiling points, distillation methods under reduced pressure are often employed to prevent decomposition. The observed boiling point is then extrapolated to atmospheric pressure.

Flash Point Measurement

The flash point, indicating the flammability of a substance, is typically determined using a closed-cup tester. The Pensky-Martens closed-cup method (ASTM D93) is a widely accepted standard. In this procedure, the sample is heated at a controlled rate in a closed cup. An ignition source is periodically introduced into the vapor space above the liquid until a flash is observed.

Water Solubility Assessment

The water solubility of sparingly soluble substances like Di-n-heptyl phthalate can be determined using the flask method, as described in OECD Guideline 105. This involves agitating an excess amount of the substance in water at a constant temperature until equilibrium is reached. The concentration of the dissolved substance in the aqueous phase is then measured using a suitable analytical technique, such as gas chromatography-mass spectrometry (GC-MS).

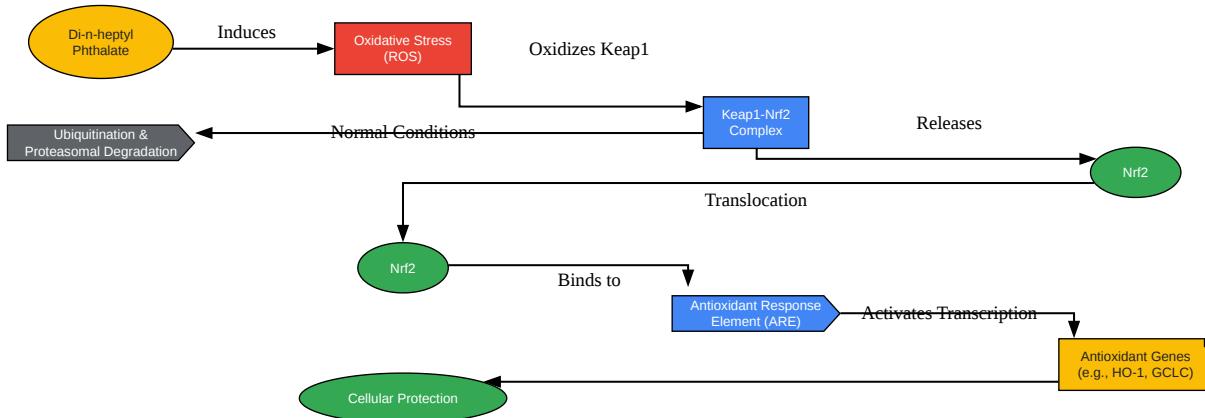
Octanol-Water Partition Coefficient (log Pow) Estimation

The octanol-water partition coefficient is a key indicator of a substance's hydrophobicity and potential for bioaccumulation. For compounds with high log Pow values, the High-Performance Liquid Chromatography (HPLC) method (OECD Guideline 117) is often preferred over the traditional shake-flask method to avoid analytical challenges. This method correlates the

retention time of the substance on a reverse-phase HPLC column with the known log Pow values of reference compounds.

Biological Interaction: Nrf-2 Mediated Antioxidant Response

Some phthalate derivatives have been shown to activate the Nrf-2 (Nuclear factor erythroid 2-related factor 2) mediated antioxidant response in human cell lines. While the specific mechanism for Di-n-heptyl phthalate is a subject for further research, the generalized pathway provides a valuable framework for understanding potential cellular interactions.

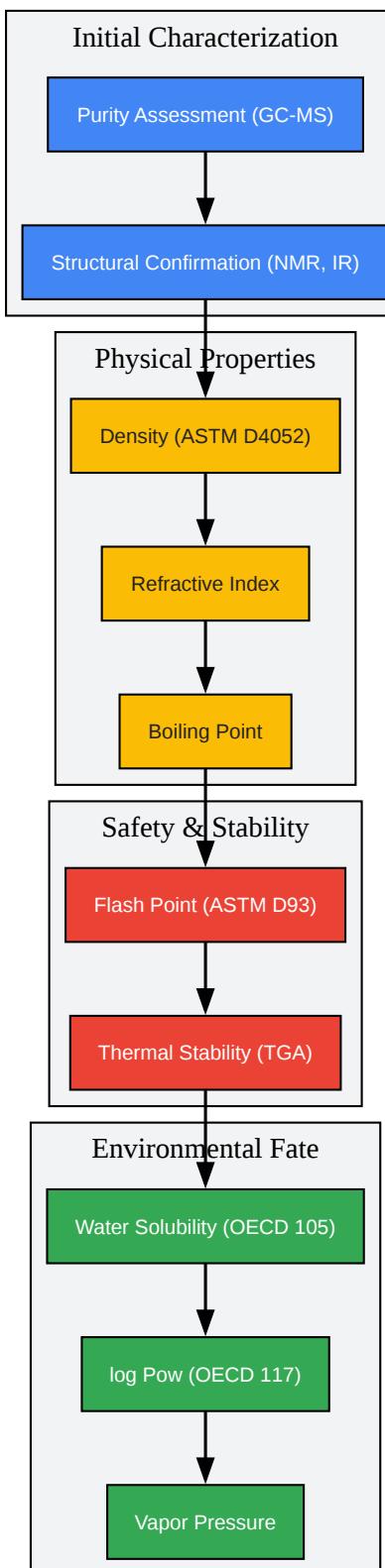


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Caption: Generalized Nrf-2 mediated antioxidant response pathway.

Experimental and Analytical Workflow

A systematic approach is crucial for the comprehensive physicochemical characterization of a compound like Di-n-heptyl phthalate. The following workflow illustrates a logical sequence of analysis.

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